

Structural Elucidation of 9-Oxo-10-acridineacetic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 9-Oxo-10-acridineacetic acid

CAS No.: 77778-90-6

Cat. No.: B1204160

[Get Quote](#)

Abstract

This technical guide provides a comprehensive structural analysis of **9-Oxo-10-acridineacetic acid** (CAS No. 38609-97-1), a molecule of significant interest in pharmaceutical research, also known as Cridanimod.^{[1][2]} This document delves into the key physicochemical properties and explores the multifaceted spectroscopic techniques required for its unequivocal structural confirmation. The methodologies and expected outcomes for techniques including Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy are detailed. This guide is intended for researchers, scientists, and drug development professionals engaged in the characterization of complex organic molecules, offering both foundational knowledge and practical insights into the structural verification of this important acridine derivative.

Introduction: The Significance of 9-Oxo-10-acridineacetic Acid (Cridanimod)

9-Oxo-10-acridineacetic acid, a yellow to green-yellow crystalline solid, is a potent immunomodulator and interferon inducer.^{[2][3]} Its rigid, planar tricyclic acridone core is a key

structural feature that allows it to intercalate with DNA, a mechanism underlying the bioactivity of many acridine derivatives.[2] The molecule's therapeutic potential, particularly in oncology and virology, necessitates a robust and unambiguous understanding of its three-dimensional structure and electronic properties. This guide provides a detailed roadmap for the comprehensive structural analysis of this compound, emphasizing the synergy between different analytical techniques.

Core Molecular Structure

The fundamental structure of **9-Oxo-10-acridineacetic acid** comprises a central acridone skeleton with an acetic acid moiety attached to the nitrogen atom at position 10.

Caption: Chemical structure of **9-Oxo-10-acridineacetic acid**.

Physicochemical Properties

A foundational aspect of structural analysis is the characterization of the molecule's fundamental physicochemical properties. These parameters provide the first layer of identification and are crucial for selecting appropriate analytical methodologies.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₁ NO ₃	[3]
Molecular Weight	253.25 g/mol	[3]
CAS Number	38609-97-1	[1]
Appearance	Yellow to yellowish-green crystalline powder	[3][4]
Melting Point	~289 °C (decomposes)	[2]
Solubility	Slightly soluble in aqueous base and DMSO	[2]
pKa	3.69 ± 0.10 (Predicted)	[2]
λ _{max}	410 nm (in H ₂ O)	[2]

Spectroscopic and Spectrometric Elucidation

The definitive structural confirmation of **9-Oxo-10-acridineacetic acid** relies on a suite of spectroscopic and spectrometric techniques. Each method provides a unique piece of the structural puzzle, and together they offer a comprehensive and validated molecular portrait.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. While a publicly available, fully assigned spectrum for **9-Oxo-10-acridineacetic acid** is not readily found, data from related compounds and patent literature provide strong guidance for the expected chemical shifts and coupling patterns.

Expected ^1H NMR Spectral Features:

Based on the structure, the proton NMR spectrum is expected to exhibit distinct signals for the aromatic protons and the methylene protons of the acetic acid moiety.

- **Aromatic Region (δ 7.0-8.5 ppm):** The eight protons on the acridone core will give rise to a complex series of multiplets in this region. The exact chemical shifts and coupling constants will be influenced by the electron-withdrawing effect of the carbonyl group and the nitrogen atom. Protons closer to the carbonyl group (e.g., at positions 1 and 8) are expected to be deshielded and resonate at a lower field. Patent literature describing salts of 9-oxoacridine-10-acetic acid reports aromatic proton signals in the range of 7.23 - 8.39 ppm.^[5]
- **Methylene Protons (δ ~4.0-5.0 ppm):** The two protons of the $-\text{CH}_2-$ group in the acetic acid side chain are expected to appear as a sharp singlet, as they are not coupled to any other protons. Their chemical shift will be influenced by the adjacent nitrogen atom and the carboxylic acid group. A patent for a salt of the compound reports this singlet at approximately 4.10 ppm in D_2O .^[5]
- **Carboxylic Acid Proton (δ >10 ppm):** The acidic proton of the carboxyl group will likely appear as a broad singlet at a very low field, and its visibility may depend on the solvent and concentration.

Expected ^{13}C NMR Spectral Features:

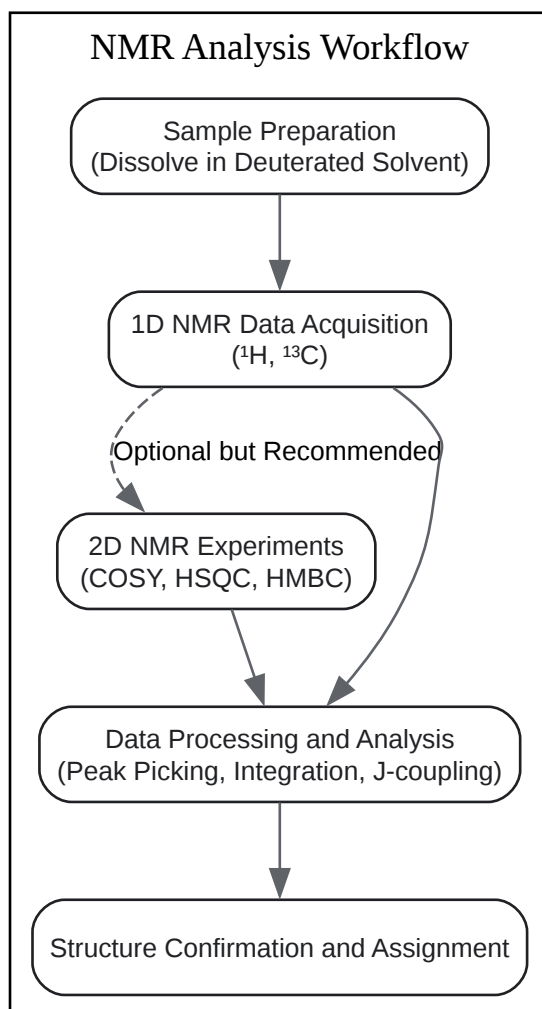
The carbon NMR spectrum will provide complementary information, confirming the number of unique carbon environments.

- **Carbonyl Carbons (δ ~170-180 ppm):** Two distinct signals are expected in the downfield region: one for the carboxylic acid carbonyl and another for the ketone carbonyl at position 9.
- **Aromatic Carbons (δ ~115-145 ppm):** The twelve carbons of the acridone ring system will produce a series of signals in this range. The chemical shifts will be dependent on their position relative to the heteroatoms.
- **Methylene Carbon (δ ~45-55 ppm):** A single signal is anticipated for the methylene carbon of the acetic acid side chain.

A study on 9-acridinone and its derivatives provides a valuable reference for the assignment of the signals of the acridone core.^[6]

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve approximately 5-10 mg of **9-Oxo-10-acridineacetic acid** in a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or D_2O with a suitable base for solubilization) in a standard 5 mm NMR tube.
- **Instrumentation:** Acquire 1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:** For 1H NMR, acquire a sufficient number of scans to achieve a good signal-to-noise ratio. For ^{13}C NMR, a larger number of scans will be necessary due to the lower natural abundance of the ^{13}C isotope.
- **Advanced Experiments (Optional):** To aid in the complete and unambiguous assignment of all signals, 2D NMR experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are highly recommended.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the NMR analysis of **9-Oxo-10-acridineacetic acid**.

Mass Spectrometry (MS)

Mass spectrometry is indispensable for determining the molecular weight and obtaining information about the molecular formula and fragmentation patterns of a compound.

Expected Mass Spectrum:

- **Molecular Ion Peak ($[M+H]^+$ or $[M-H]^-$):** In a high-resolution mass spectrum (HRMS), the molecular ion peak will be observed at an m/z value corresponding to the exact mass of the

molecule ($C_{15}H_{11}NO_3$, calculated exact mass: 253.0739). This provides a highly accurate confirmation of the molecular formula.

- **Fragmentation Pattern:** While specific experimental fragmentation data is not readily available, predictable fragmentation pathways can be postulated. Common fragmentation would likely involve the loss of the carboxylic acid group ($-COOH$, 45 Da) or the entire acetic acid side chain ($-CH_2COOH$, 59 Da). Cleavage of the acridone ring system would require higher energy and result in a more complex fragmentation pattern.

Experimental Protocol: Mass Spectrometry Analysis

- **Sample Preparation:** Prepare a dilute solution of **9-Oxo-10-acridineacetic acid** in a suitable solvent (e.g., methanol, acetonitrile).
- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- **Data Acquisition:** Acquire the mass spectrum in both positive and negative ion modes to observe both $[M+H]^+$ and $[M-H]^-$ ions.
- **Tandem MS (MS/MS):** To study the fragmentation patterns, perform tandem mass spectrometry by isolating the molecular ion and subjecting it to collision-induced dissociation (CID).

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and is particularly useful for characterizing compounds with conjugated systems.

Expected UV-Vis Spectrum:

The extended π -conjugated system of the acridone core is expected to give rise to strong absorption bands in the UV-Vis region. A maximum absorption (λ_{max}) at 410 nm in water has been reported, which is consistent with the yellow color of the compound.^[2] The spectrum will likely show multiple absorption bands corresponding to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ transitions.

Experimental Protocol: UV-Vis Spectroscopy

- **Sample Preparation:** Prepare a series of dilute solutions of **9-Oxo-10-acridineacetic acid** in a suitable UV-transparent solvent (e.g., ethanol, methanol, or water) of known concentrations.
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Data Acquisition:** Scan the absorbance of the solutions over a wavelength range of approximately 200-800 nm.
- **Data Analysis:** Determine the wavelength(s) of maximum absorbance (λ_{max}) and calculate the molar absorptivity (ϵ) using the Beer-Lambert law.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule.

Expected IR Spectral Features:

- **O-H Stretch:** A broad absorption band in the region of $2500\text{--}3300\text{ cm}^{-1}$ is expected for the carboxylic acid hydroxyl group.
- **C=O Stretches:** Two distinct and strong absorption bands are anticipated for the two carbonyl groups: one for the ketone in the acridone ring (typically around $1630\text{--}1680\text{ cm}^{-1}$) and another for the carboxylic acid (around $1700\text{--}1730\text{ cm}^{-1}$).
- **C=C and C=N Stretches:** Multiple sharp bands in the $1450\text{--}1600\text{ cm}^{-1}$ region will correspond to the aromatic ring vibrations.
- **C-N and C-O Stretches:** Absorptions in the fingerprint region (below 1400 cm^{-1}) will correspond to the various single bond vibrations.

X-ray Crystallography: The Definitive 3D Structure

While spectroscopic methods provide invaluable information about the connectivity and electronic structure of **9-Oxo-10-acridineacetic acid**, single-crystal X-ray diffraction is the gold standard for determining its precise three-dimensional arrangement in the solid state. This technique would provide accurate bond lengths, bond angles, and intermolecular interactions.

As of the date of this publication, a publicly available crystal structure of **9-Oxo-10-acridineacetic acid** has not been identified. The successful crystallization of this compound would be a significant contribution to the field, enabling a deeper understanding of its structure-activity relationships.

Experimental Protocol: X-ray Crystallography

- **Crystal Growth:** The primary challenge is to grow single crystals of sufficient size and quality. This can be attempted through various techniques, such as slow evaporation of a saturated solution, vapor diffusion, or cooling crystallization from a range of solvents.
- **Data Collection:** Mount a suitable single crystal on a goniometer and collect diffraction data using a single-crystal X-ray diffractometer.
- **Structure Solution and Refinement:** Process the diffraction data to solve and refine the crystal structure, yielding a detailed 3D model of the molecule.

Computational Modeling

In the absence of a crystal structure, computational modeling can provide valuable insights into the preferred conformation and electronic properties of **9-Oxo-10-acridineacetic acid**. Density Functional Theory (DFT) calculations can be employed to predict the optimized geometry, vibrational frequencies (to compare with experimental IR spectra), and NMR chemical shifts.^[7] Such theoretical data can aid in the interpretation of experimental results and provide a more complete understanding of the molecule's structural characteristics.

Conclusion

The structural analysis of **9-Oxo-10-acridineacetic acid** is a multi-faceted process that requires the integration of several analytical techniques. While a complete experimental dataset, including a crystal structure, is not yet publicly available, a combination of NMR, MS, UV-Vis, and IR spectroscopy, supplemented by computational modeling, can provide an unambiguous structural assignment. This guide has outlined the key experimental considerations and expected outcomes for each technique, providing a robust framework for researchers working on the characterization of this and related pharmacologically active molecules. The elucidation of its precise structural features is paramount for understanding its mechanism of action and for the rational design of new and improved therapeutic agents.

References

- Wuhan Kemi-Works Chemical Co., Ltd. 9-Oxo-10(9H)-acridineacetic acid. [\[Link\]](#)
- PubMed Central. Chemometric Analysis of UV-Visible Spectral Fingerprints for the Discrimination and Quantification of Clinical Anthracycline Drug Preparation Used in Oncology. [\[Link\]](#)
- Google Patents. EP1970372B1 - Salts of 9-oxoacridine-10-acetic acid with 1-alkylamino-1-desoxy-polyols.
- PubMed. ¹H and ¹³C NMR spectra, structure and physicochemical features of phenyl acridine-9-carboxylates and 10-methyl-9-(phenoxycarbonyl)acridinium trifluoromethanesulphonates--alkyl substituted in the phenyl fragment. [\[Link\]](#)
- pharmaceutical raw materials both for vet and human. 9-Oxo-10(9H)-acridineacetic acid. [\[Link\]](#)
- ResearchGate. UV–Vis absorption spectra of studied acridine derivatives (upper line,... [\[Link\]](#)
- ResearchGate. (a, b) UV-vis absorbance spectra; (c, d) uncorrected emission spectra.... [\[Link\]](#)
- ResearchGate. ¹H and ¹³C NMR spectroscopy of 9-acridinones | Request PDF. [\[Link\]](#)
- PubMed Central. Operando UV-vis spectroscopy for real-time monitoring of nanoparticle size in reaction conditions. [\[Link\]](#)
- PubMed. UV/Vis spectroscopy as an in-line monitoring tool for tablet content uniformity. [\[Link\]](#)
- PubMed Central. N-(9-Acridinyl) Amino Acid Derivatives: Synthesis and In Vitro Evaluation of Anti-Toxoplasma gondii Activity. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 9-Oxo-10(9H)-acridineacetic acid | 38609-97-1 [chemicalbook.com]
- 2. 9-Oxo-10(9H)-acridineacetic acid CAS#: 38609-97-1 [m.chemicalbook.com]
- 3. Buy Good Quality 9-Oxo-10(9H)-acridineacetic acid 38609-97-1 with a minimum purity of 99% [kemiworkschem.com]
- 4. 9-Oxo-10(9H)-acridineacetic acid - pharmaceutical raw materials both for vet and human [cnarshine.com]
- 5. EP1970372B1 - Salts of 9-oxoacridine-10-acetic acid with 1-alkylamino-1-desoxy-polyols - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. ¹H and ¹³C NMR spectra, structure and physicochemical features of phenyl acridine-9-carboxylates and 10-methyl-9-(phenoxycarbonyl)acridinium trifluoromethanesulphonates--alkyl substituted in the phenyl fragment - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structural Elucidation of 9-Oxo-10-acridineacetic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204160/docs#structural-elucidation-of-9-oxo-10-acridineacetic-acid-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)